

Personal protective equipment for handling Nps 2390

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Compound of Interest

Compound Name: Nps 2390

Cat. No.: B1680074

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Essential Safety and Handling Guide for NPS 2390

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate, essential safety and logistical information for handling the chemical compound **NPS 2390** (CAS No. 226878-01-9). Adherence to these procedures is critical for ensuring laboratory safety and proper disposal.

Hazard Identification and Personal Protective Equipment (PPE)

NPS 2390 is classified with the following hazards:

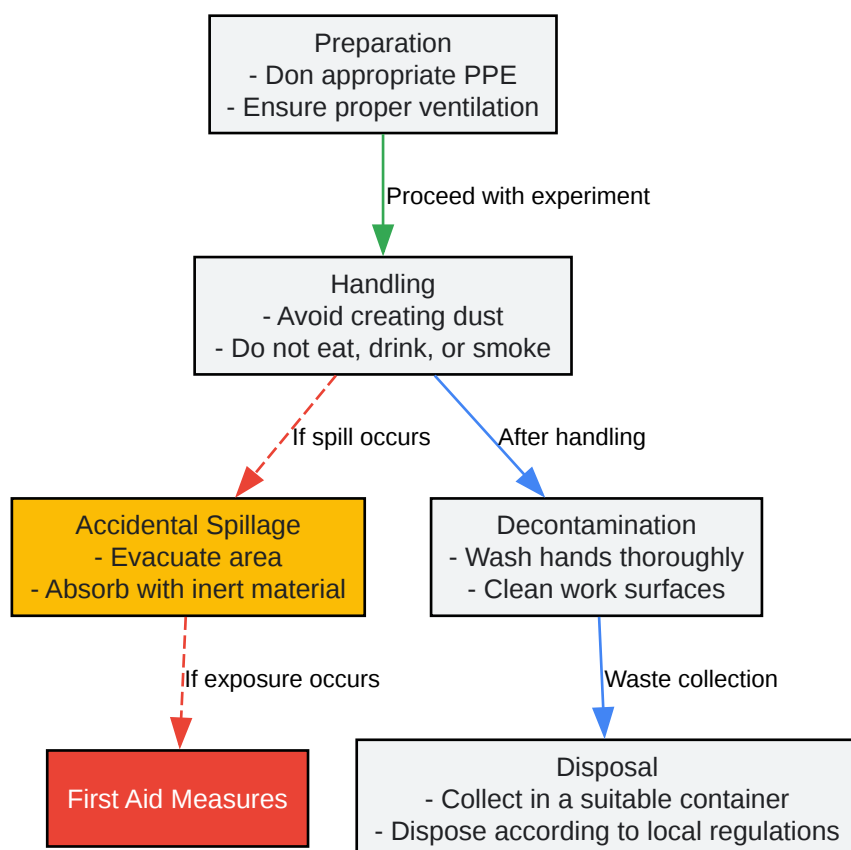
- Harmful if swallowed (Acute toxicity, oral - Category 4)[1]
- Causes skin irritation (Skin corrosion/irritation - Category 2)[1]
- Causes serious eye irritation (Serious eye damage/eye irritation - Category 2A)[1]
- May cause respiratory irritation (Specific target organ toxicity, single exposure; Respiratory tract irritation - Category 3)[1]

To mitigate these risks, the following personal protective equipment is mandatory:

PPE Category	Specific Requirements
Hand Protection	Chemical-resistant gloves (e.g., nitrile, butyl rubber). Always check with the glove manufacturer for specific chemical resistance data.
Eye/Face Protection	Tightly fitting safety goggles. A face shield should be worn if there is a splash hazard. ^[2]
Skin and Body Protection	Protective clothing to prevent skin contact. A lab coat is the minimum requirement.
Respiratory Protection	Use in a well-ventilated area. If ventilation is inadequate, wear appropriate respiratory protection. ^[2]

Experimental Workflow: Handling and Disposal of NPS 2390

The following diagram outlines the procedural workflow for the safe handling and disposal of NPS 2390.



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References

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